

# The Quest for Pelirine: Unraveling a Botanical Enigma

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Pelirine*

Cat. No.: *B12385900*

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An in-depth analysis of the publicly available scientific literature reveals **Pelirine** as an intriguing alkaloid with potential pharmacological significance. However, a comprehensive historical account of its discovery and the precise details of its initial isolation remain partially obscured due to the limited accessibility of the original source documentation.

**Pelirine**, a complex indole alkaloid, was first isolated from the roots of *Rauvolfia verticillata* and later reported in *Rauvolfia perakensis*. Its discovery is credited to A. S. Wan and his collaborators, who published their initial findings on its pharmacology in a 1971 issue of the journal *Planta Medica*. This foundational paper is believed to hold the key to a detailed understanding of the historical context, the researchers involved, and the early experimental work that brought this natural product to light. Unfortunately, the full text of this seminal article is not widely available, hindering a complete reconstruction of its discovery narrative.

This technical guide synthesizes the available information on **Pelirine**, drawing from secondary sources and general knowledge of alkaloid chemistry. While the core requirements of a detailed historical timeline and specific experimental protocols from the original discovery cannot be definitively fulfilled, this document provides a structured overview of what is currently known.

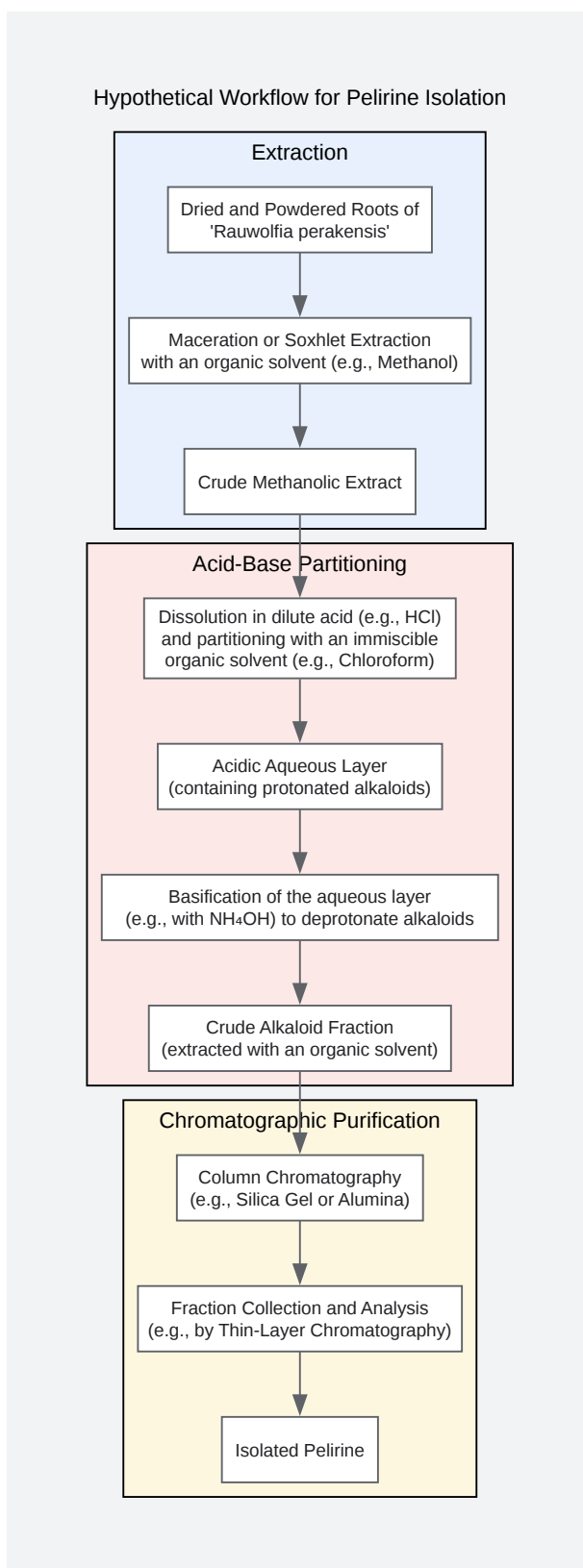
## Physicochemical Properties of Pelirine

A summary of the key physicochemical data for **Pelirine** is presented below. This information is crucial for its identification, characterization, and further research.

Property	Value	Source
Chemical Formula	C <sub>21</sub> H <sub>26</sub> N <sub>2</sub> O <sub>3</sub>	Publicly available chemical databases
Molecular Weight	354.45 g/mol	Publicly available chemical databases
CAS Number	30435-26-8	Publicly available chemical databases
Type of Compound	Alkaloid	Scientific Literature
Botanical Source	Rauwolfia verticillata, Rauwolfia perakensis	Scientific Literature

## Hypothetical Isolation Workflow

Based on established methodologies for the isolation of alkaloids from Rauwolfia species, a probable workflow for the extraction and purification of **Pelirine** can be postulated. It is important to note that this represents a generalized procedure and may not reflect the exact experimental details employed by Wan and his team in their original work.



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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)